

Troubleshooting guide for BDM91514-related experimental artifacts.

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Compound of Interest

Compound Name: BDM91514

Cat. No.: B12396622

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This guide provides troubleshooting advice and answers to frequently asked questions for researchers using **BDM91514**, an AcrB efflux pump inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for **BDM91514**?

A1: **BDM91514** functions as an inhibitor of the AcrB protein, a key component of the AcrAB-TolC efflux pump system in *E. coli* and other Gram-negative bacteria. By blocking this pump, **BDM91514** prevents the expulsion of certain antibiotics, thereby increasing their intracellular concentration and restoring their efficacy.

Q2: How should **BDM91514** be stored?

A2: For optimal stability, **BDM91514** should be stored at -20°C for long-term use and at 4°C for short-term use. It is recommended to prepare aliquots of the stock solution to avoid repeated freeze-thaw cycles.

Q3: What is the recommended solvent for dissolving **BDM91514**?

A3: **BDM91514** is typically dissolved in dimethyl sulfoxide (DMSO) to prepare a concentrated stock solution. For final experimental concentrations, the DMSO stock should be further diluted

in the appropriate culture medium. Ensure the final DMSO concentration in your assay does not exceed a level that affects bacterial growth (typically $\leq 1\%$).

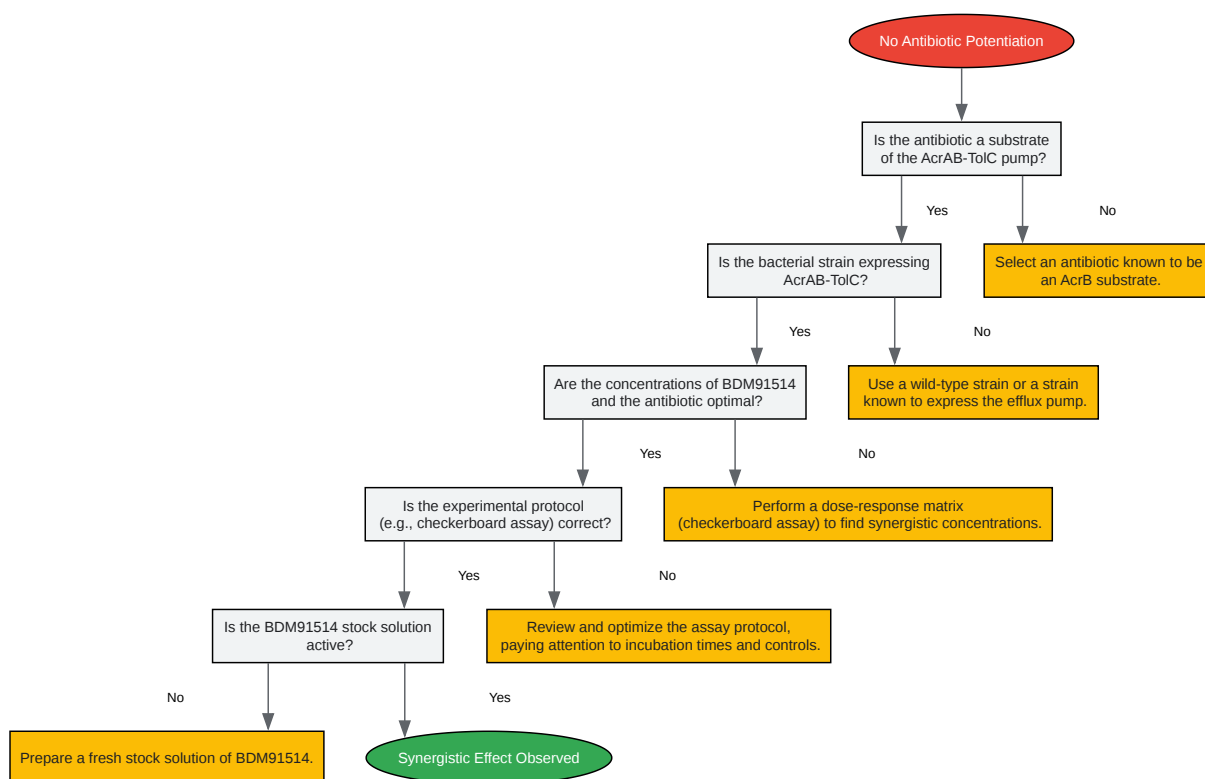
Troubleshooting Guide for Experimental Artifacts

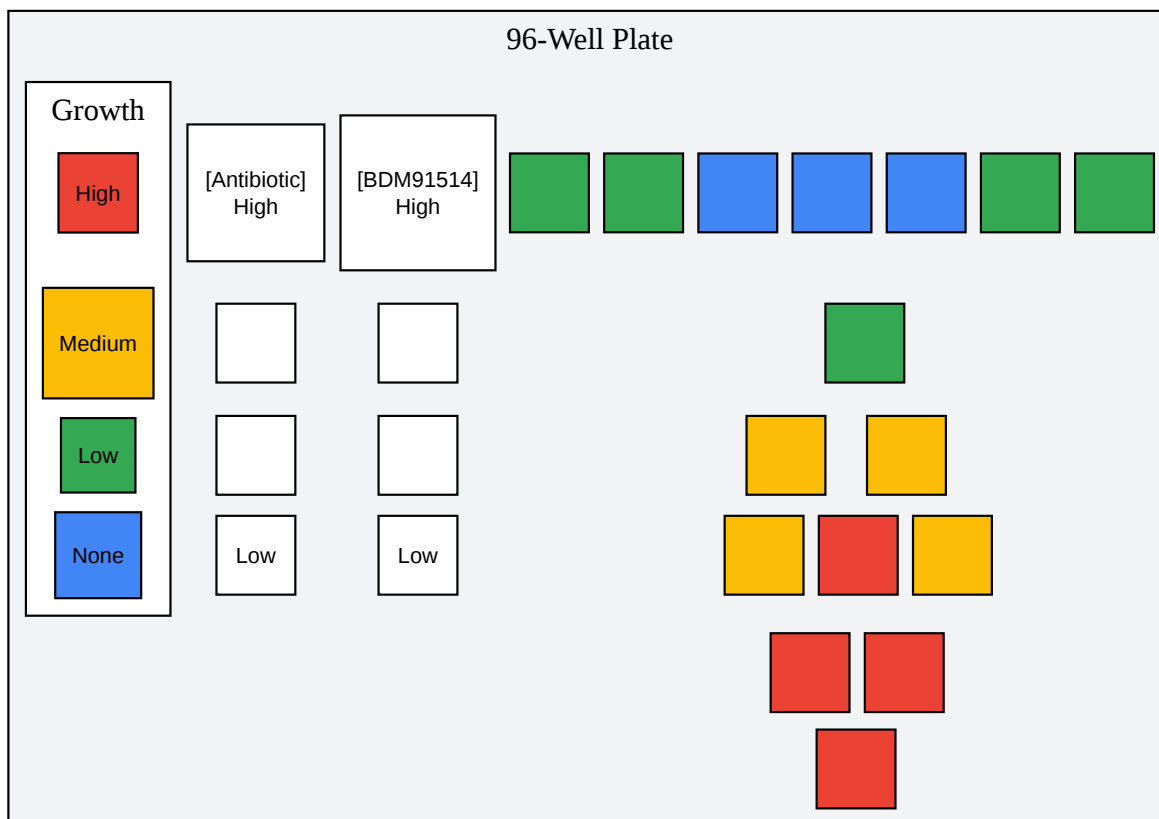
Issue 1: No Potentiation of Antibiotic Activity Observed

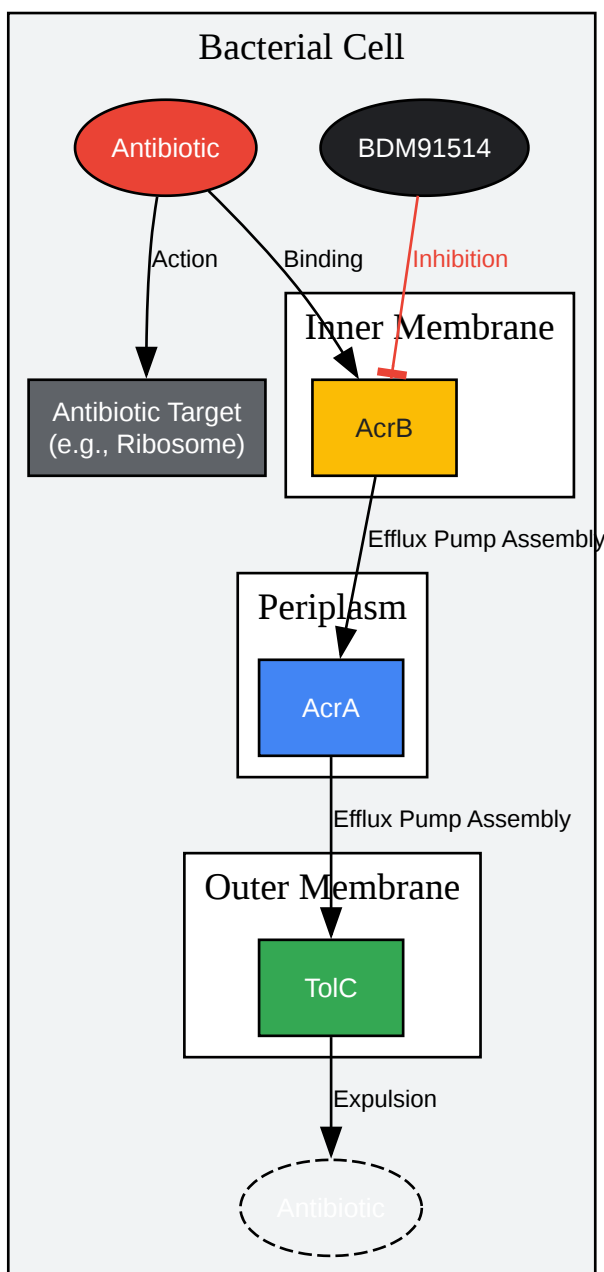
Q: I am not observing the expected synergistic effect between **BDM91514** and my antibiotic of choice. What could be the reason?

A: This could be due to several factors. A systematic approach to troubleshooting this issue is outlined below.

Troubleshooting Workflow







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